

Proper Disposal of Methyl p-tert-butylphenylacetate: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Methyl p-tert-butylphenylacetate*

Cat. No.: *B1297717*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential information for the safe handling and disposal of **Methyl p-tert-butylphenylacetate**, ensuring compliance and minimizing risk.

Immediate Safety and Handling Protocols

Before disposal, it is crucial to handle **Methyl p-tert-butylphenylacetate** with appropriate safety measures. This substance is classified as harmful if swallowed, causes skin irritation, and can cause serious eye irritation and respiratory irritation.[1]

Personal Protective Equipment (PPE): Always wear the following PPE when handling **Methyl p-tert-butylphenylacetate**:

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Protective gloves.[1]
- Skin and Body Protection: Impervious clothing to prevent skin contact.[1]
- Respiratory Protection: A suitable respirator should be used, especially in poorly ventilated areas.[1]

Engineering Controls: Work in a well-ventilated area, preferably with a chemical fume hood.[1] Ensure that a safety shower and eye wash station are readily accessible.[1]

Spill and Leak Management

In the event of a spill, immediate action is necessary to contain the substance and prevent environmental contamination.

Spill Response Steps:

- Evacuate: Evacuate personnel from the immediate area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)
- Containment: Prevent further leakage or spillage. Keep the product away from drains and water courses.[\[1\]](#)
- Absorption: Absorb the spill with a non-combustible, inert material such as sand, earth, or diatomite.[\[1\]](#)[\[2\]](#)
- Collection: Collect the absorbed material into a suitable container for disposal.[\[2\]](#)
- Decontamination: Clean the affected surfaces and any contaminated equipment, potentially with alcohol.[\[1\]](#)
- Disposal: Dispose of the contaminated material in accordance with local regulations.[\[1\]](#)

Disposal Procedures

The primary directive for the disposal of **Methyl p-tert-butylphenylacetate** is to adhere to local, state, and federal regulations. Chemical waste disposal regulations vary significantly by region.

General Disposal Guidelines:

- Do not discard into the environment: Prevent the substance from entering drains, soil, or water courses.[\[1\]](#)
- Professional Disposal Service: Contact a licensed professional waste disposal service to dispose of this material.

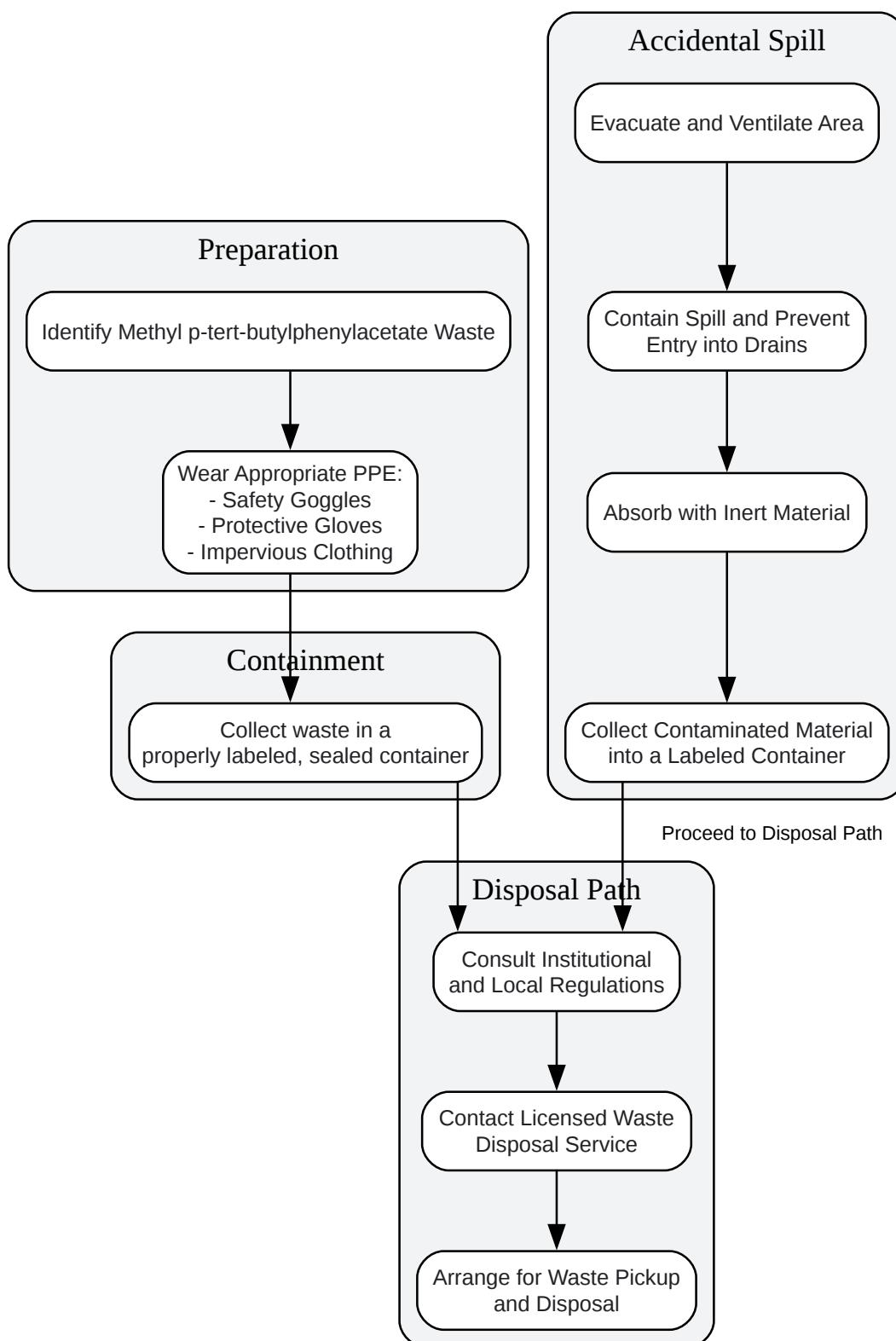
- Containerization: Store waste material in a clearly labeled, sealed container suitable for chemical waste.
- Follow Institutional Protocols: Adhere to your institution's specific chemical waste management plan and safety protocols.

Quantitative Data Summary

Property	Value
Molecular Formula	C13H18O2
Molecular Weight	206.28 g/mol [3]
CAS Number	3549-23-3 [1] [3]
Boiling Point	106 °C at 2 mmHg
Density	0.999 g/mL at 25 °C
Refractive Index	n20/D 1.501

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Methyl p-tert-butylphenylacetate**.

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Caption: Logical workflow for the proper disposal of **Methyl p-tert-butylphenylacetate**.

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